

Personal Protective Equipment & Handling Guide: 2-Methoxy-4'-nitrobenzophenone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Methoxy-4'-nitrobenzophenone
CAS No.: 42495-50-1
Cat. No.: B1356294

[Get Quote](#)

Executive Safety Summary

Chemical Name: **2-Methoxy-4'-nitrobenzophenone** CAS Number: 42495-50-1 (Isomer specific); Note: Safety protocols derived from class-harmonized data for Nitrobenzophenones. Synonyms: (2-Methoxyphenyl)(4-nitrophenyl)methanone; 4'-Nitro-2-methoxybenzophenone.[1] Physical State: Pale yellow to yellow crystalline solid.

Core Directive: This compound serves as a critical photo-active intermediate and pharmacophore scaffold in drug development.[1] While chemically stable under ambient conditions, its nitro-aromatic moiety presents potential reduction hazards, and the benzophenone core acts as a photosensitizer. Strict light protection and inhalation controls are required.[2]

Hazard Classification (GHS Class-Based Extrapolation)

Hazard Type	Category	Hazard Statement
Skin Irritation	Cat.[1][3][4] 2	H315: Causes skin irritation.[2][3][4]
Eye Irritation	Cat. 2A	H319: Causes serious eye irritation.[2][3][4]
STOT - SE	Cat. 3	H335: May cause respiratory irritation.[2][3][4][5]
Sensitization	Skin (Cat.[6] 1)	H317: May cause an allergic skin reaction (Class effect of benzophenones).

Personal Protective Equipment (PPE) Matrix

This matrix moves beyond generic recommendations, selecting gear based on chemical resistance against aromatic nitro compounds and common solubilizing agents (e.g., DCM, DMSO).

PPE Selection Logic

- Glove Permeation: Nitro-aromatics can permeate thin nitrile rapidly when in solution.[1]
- Respiratory: Solid dust is the primary vector; however, during synthesis (heating), organic vapors become the concern.

Protection Zone	Recommended Equipment	Technical Justification
Hand (Dry Solid)	Nitrile (Single) Thickness: ≥ 5 mil	Sufficient for incidental contact with dry powder.[1]
Hand (Solution)	Double Gloving Inner: Nitrile / Outer: Nitrile or Laminate	Why? Aromatic nitro compounds in organic solvents (DCM/Acetone) can degrade single nitrile layers <15 mins. Double gloving provides a visual breakthrough indicator.
Respiratory	N95 / P2 Respirator	Mandatory for weighing operations outside a fume hood to prevent inhalation of sensitizing dusts.
Eye / Face	Chemical Splash Goggles	Safety glasses are insufficient due to the risk of fine dust migration or solution splash.
Body	Lab Coat (Cotton/Poly blend)	Standard protection. Tyvek sleeves recommended if handling >10g quantities to prevent cuff contamination.

Operational Handling Protocol

A. Storage & Stability[5]

- Light Sensitivity: Benzophenones are photo-initiators.[1] Store in amber glass or foil-wrapped containers to prevent UV-induced radical formation or degradation.[1]
- Atmosphere: Store under inert gas (Argon/Nitrogen) if keeping for >3 months to prevent slow oxidation of the methoxy group or hydrolysis.

B. Weighing & Transfer Workflow

- Step 1: De-static the balance area. Nitro-aromatics can be static-prone.[1] Use an ionizing fan or anti-static gun.

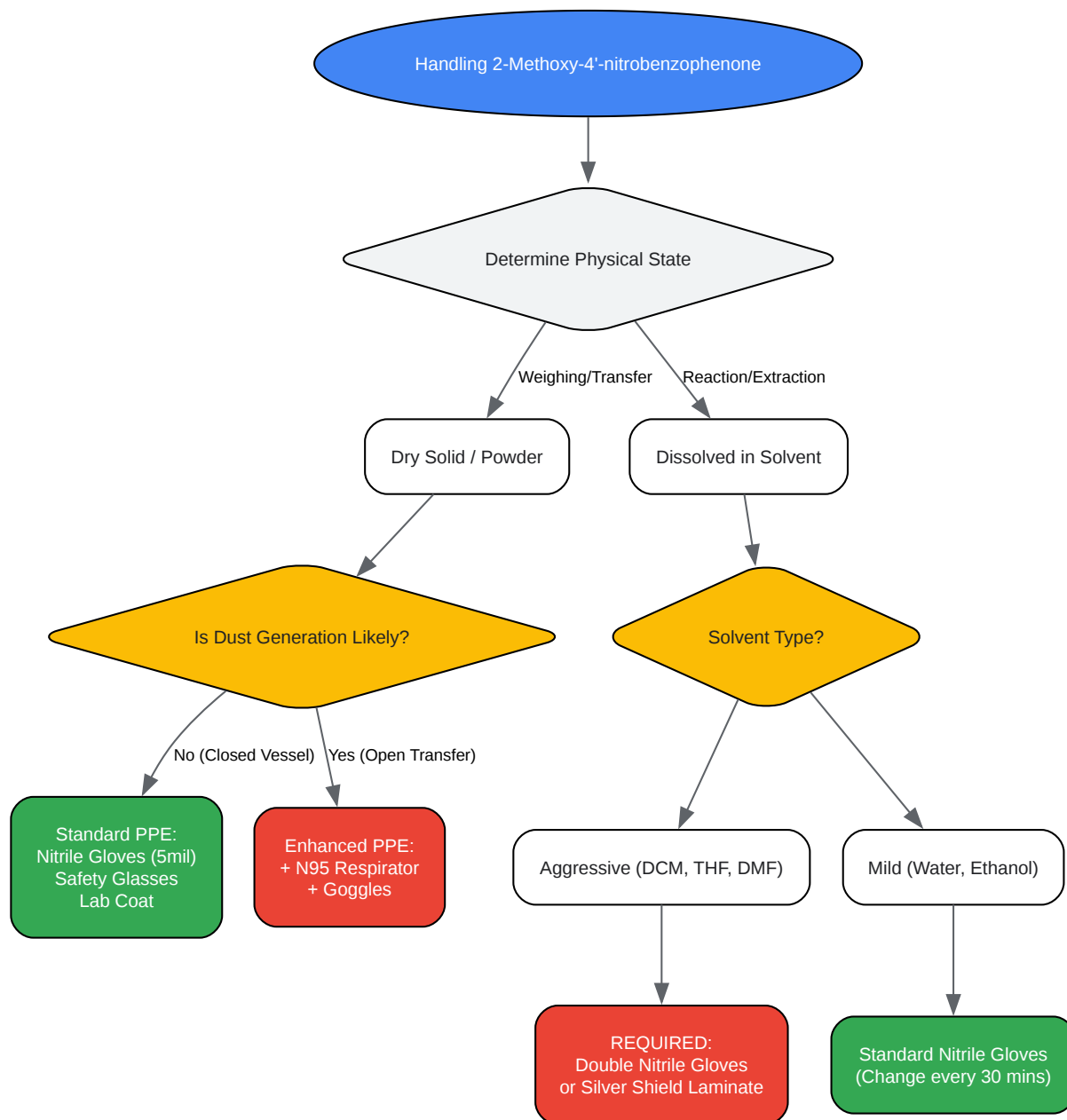
- Step 2: Place the receiving vessel (flask/vial) in the balance.
- Step 3: Transfer solid using a stainless steel spatula (avoid plastic which generates static).
- Step 4: Immediately recap the source container.
- Step 5: Wipe the exterior of the receiving vessel with a Kimwipe dampened with ethanol before removing from the hood.

C. Solubilization & Reaction[1]

- Solvent Choice: Highly soluble in Dichloromethane (DCM), Ethyl Acetate, and DMSO. Sparingly soluble in Ethanol.
- Exotherm Check: Dissolution is generally endothermic or neutral. However, if using strong reducing agents (e.g., LiAlH_4 , H_2/Pd) to convert the nitro group to an amine, expect a significant exotherm.
- Inertion: Always purge reaction vessels with Nitrogen/Argon before heating. Oxygen at high temperatures can lead to oxidative decomposition of the anisole (methoxy) ring.

D. Decision Logic: PPE Selection

The following diagram illustrates the decision process for selecting the correct PPE based on the state of the chemical.



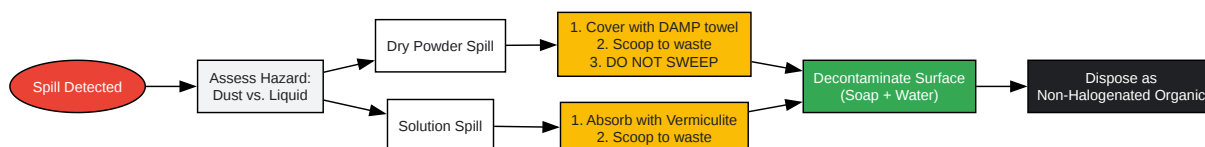
[Click to download full resolution via product page](#)

Figure 1: Decision tree for selecting appropriate PPE based on physical state and solvent carrier.[1]

Emergency Response & Disposal Spill Response Workflow

Scenario: 5g of powder spilled on the benchtop.

- Evacuate: Clear the immediate area of personnel.
- PPE Up: Don N95 mask, goggles, and double nitrile gloves.
- Contain: Cover the spill with a damp paper towel (water or ethanol) to prevent dust lofting. Do not dry sweep.
- Clean: Scoop up the damp material into a wide-mouth waste jar.
- Decontaminate: Wash the surface with a 10% soap solution, followed by water. The yellow color is a visual tracer; clean until no yellow residue remains.



[Click to download full resolution via product page](#)

Figure 2: Step-by-step workflow for safely managing laboratory spills.[1]

Waste Disposal[5]

- Classification: Non-halogenated organic waste (unless dissolved in DCM/Chloroform).
- Segregation: Do not mix with strong oxidizers (e.g., Nitric acid waste) to prevent nitration/oxidation reactions in the waste drum.

- Labeling: Clearly label as "Contains Nitro-aromatics" and "Photo-active."

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 76738, 2-Methoxy-4-nitrophenol (Analogous Safety Data).[1] Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). C&L Inventory: Nitrobenzophenone derivatives hazard classification. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 2. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 3. 2-Methoxy-4-nitrophenol | C7H7NO4 | CID 76738 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 6. 2-Hydroxy-4-methoxy-benzophenone [[huidziekten.nl](https://www.huidziekten.nl)]
- To cite this document: BenchChem. [Personal Protective Equipment & Handling Guide: 2-Methoxy-4'-nitrobenzophenone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1356294/docs#personal-protective-equipment-handling-guide-2-methoxy-4-nitrobenzophenone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)